

# 1-Bromo-2-methyl-4-(trifluoromethoxy)benzene

## GHS classification

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### Compound of Interest

Compound Name:	1-Bromo-2-methyl-4-(trifluoromethoxy)benzene
Cat. No.:	B031540

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An In-depth Technical Guide to the GHS Classification of **1-Bromo-2-methyl-4-(trifluoromethoxy)benzene**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) classification for **1-Bromo-2-methyl-4-(trifluoromethoxy)benzene** (CAS No. 261951-96-6). This document is intended to serve as a core resource for researchers, scientists, and professionals in drug development who handle this compound, ensuring its safe use and proper management.

## GHS Classification Summary

**1-Bromo-2-methyl-4-(trifluoromethoxy)benzene** is classified under the GHS with hazards related to acute toxicity, skin and eye irritation, respiratory irritation, and aquatic toxicity. The following tables summarize the key GHS elements for this compound.

## Table 1: GHS Hazard Classification

Hazard Class	Hazard Category
Acute toxicity, Oral	Category 4
Skin corrosion/irritation	Category 2
Serious eye damage/eye irritation	Category 2A
Specific target organ toxicity, single exposure	Category 3
Hazardous to the aquatic environment, long-term	Category 2

**Table 2: GHS Label Elements**

Element	Description
Pictograms	 alt text  alt text
Signal Word	Warning[1][2]
Hazard Statements	H302: Harmful if swallowed.[2] H315: Causes skin irritation.[1][2] H319: Causes serious eye irritation.[1][2] H335: May cause respiratory irritation.[1][2] H411: Toxic to aquatic life with long lasting effects.[3]

**Table 3: GHS Precautionary Statements**

Type	Code	Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapours/spay.[2]
P264		Wash skin thoroughly after handling.
P270		Do not eat, drink or smoke when using this product.
P271		Use only outdoors or in a well-ventilated area.[4]
P273		Avoid release to the environment.[3]
P280		Wear protective gloves/ eye protection/ face protection.
Response	P301 + P312	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.
P302 + P352		IF ON SKIN: Wash with plenty of soap and water.[4]
P304 + P340		IF INHALED: Remove person to fresh air and keep comfortable for breathing.[1]
P305 + P351 + P338		IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2][4]
P330		Rinse mouth.
P332 + P313		If skin irritation occurs: Get medical advice/attention.

P337 + P313	If eye irritation persists: Get medical advice/attention.	
P362 + P364	Take off contaminated clothing and wash it before reuse. <a href="#">[1]</a>	
P391	Collect spillage. <a href="#">[3]</a>	
Storage	P403 + P233	Store in a well-ventilated place. Keep container tightly closed. <a href="#">[1]</a>
P405	Store locked up. <a href="#">[1]</a> <a href="#">[4]</a>	
Disposal	P501	Dispose of contents/container to an approved waste disposal plant. <a href="#">[4]</a>

## Experimental Protocols

Detailed experimental protocols for the GHS classification of **1-Bromo-2-methyl-4-(trifluoromethoxy)benzene** are not publicly available. The classification is typically derived from data submitted to regulatory bodies like the European Chemicals Agency (ECHA) by chemical manufacturers and suppliers. The methodologies for determining these hazard classifications generally follow OECD (Organisation for Economic Co-operation and Development) guidelines for the testing of chemicals.

A generalized workflow for determining the GHS classifications presented above would include:

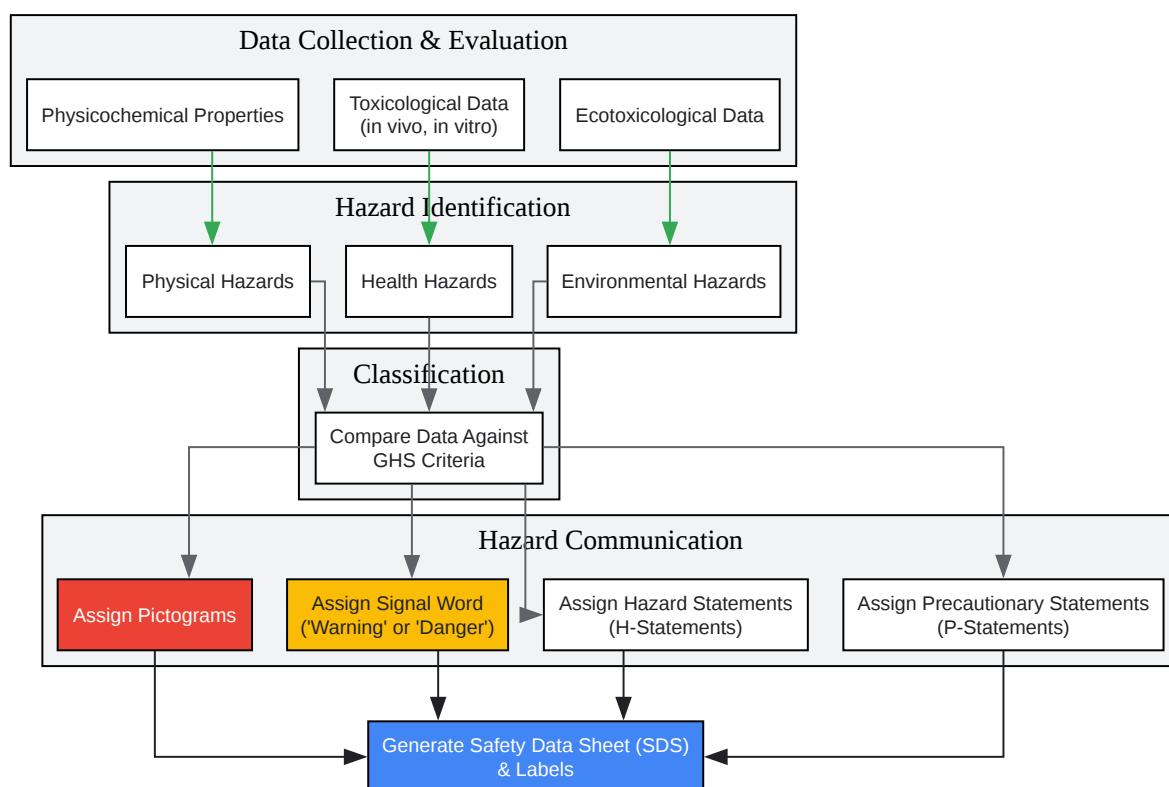
- Acute Oral Toxicity: Studies, often using rodent models, to determine the median lethal dose (LD50). An LD50 value between 300 and 2000 mg/kg typically corresponds to a Category 4 classification.
- Skin Irritation: In vivo or in vitro tests to assess the potential of the substance to cause reversible inflammatory changes to the skin. The scoring of erythema and edema determines the classification.
- Eye Irritation: In vivo or in vitro tests to evaluate the potential for a substance to cause reversible changes in the eye. The severity and persistence of effects on the cornea, iris, and

conjunctiva are assessed.

- Aquatic Toxicity: Studies on aquatic organisms (e.g., fish, daphnia, algae) to determine the substance's acute and chronic toxicity. The long-term hazard classification (Aquatic Chronic 2) is based on the substance's toxicity and its potential for bioaccumulation and degradation.

## GHS Classification Workflow Visualization

The following diagram illustrates the logical workflow for assigning a GHS classification to a chemical substance based on hazard evaluation.



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Caption: GHS classification workflow from data evaluation to hazard communication.

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## References

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